

Application Notes and Protocols for Tetraethylene Glycol Derivatives

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Compound of Interest

Compound Name: Tetraethylene Glycol

Cat. No.: B117214

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These application notes provide detailed protocols and data for researchers, scientists, and drug development professionals working with **tetraethylene glycol** (TEG) derivatives. The information covers enzymatic synthesis, purification, and applications in bioconjugation and protein precipitation.

Enzymatic Synthesis of Thiol-Functionalized Tetraethylene Glycol

The functionalization of **tetraethylene glycol** with thiol groups is crucial for developing biocompatible materials, drug delivery systems, and biosensors.^[1] An environmentally friendly, enzyme-catalyzed approach offers a milder and more selective alternative to traditional chemical methods that often involve harsh reagents.^{[1][2]} This protocol details the solvent-free, enzyme-catalyzed transesterification of methyl 3-mercaptopropionate (MP-SH) with **tetraethylene glycol** (TEG) using *Candida antarctica* Lipase B (CALB).^{[1][2]}

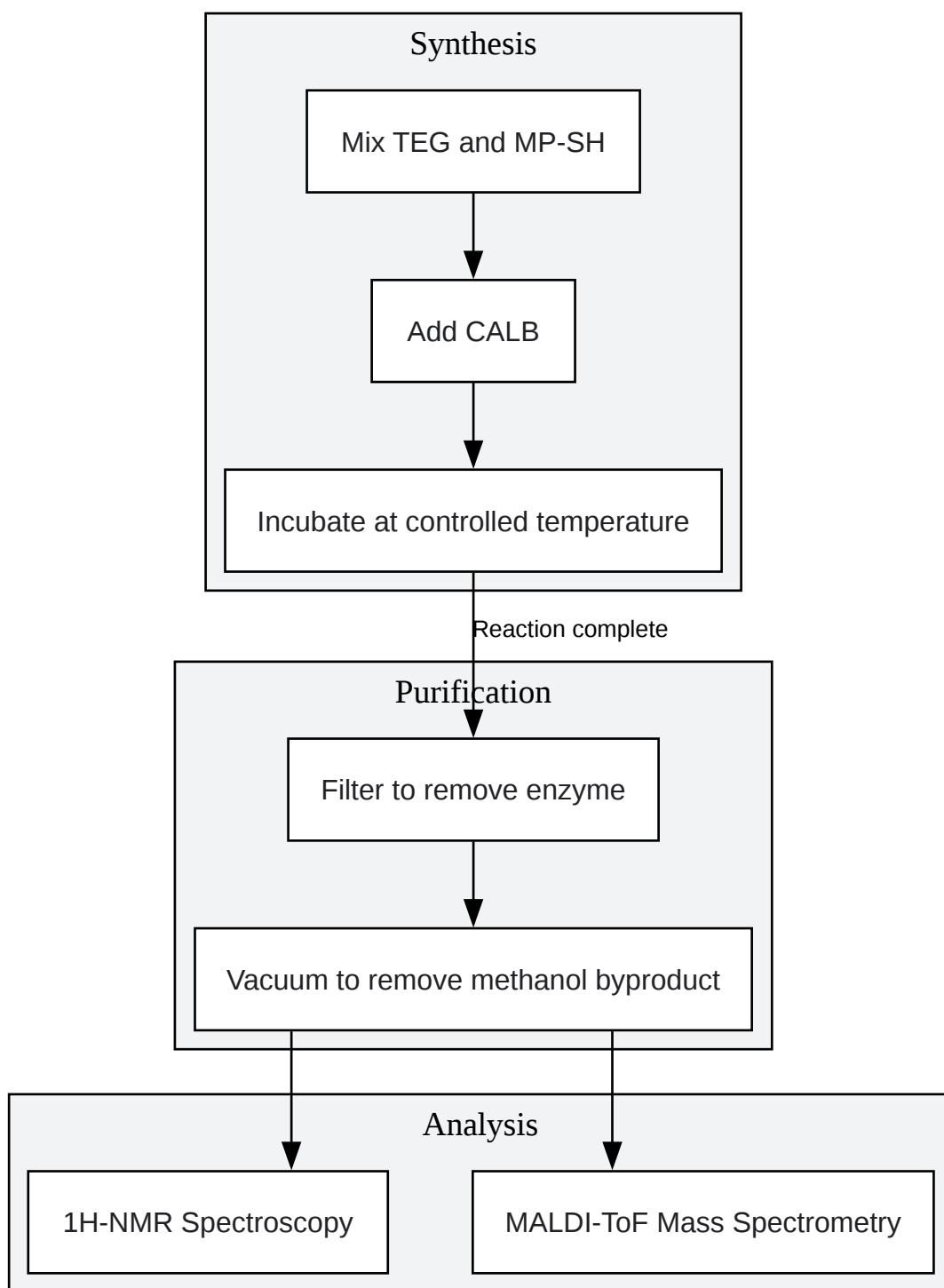
Reaction Data

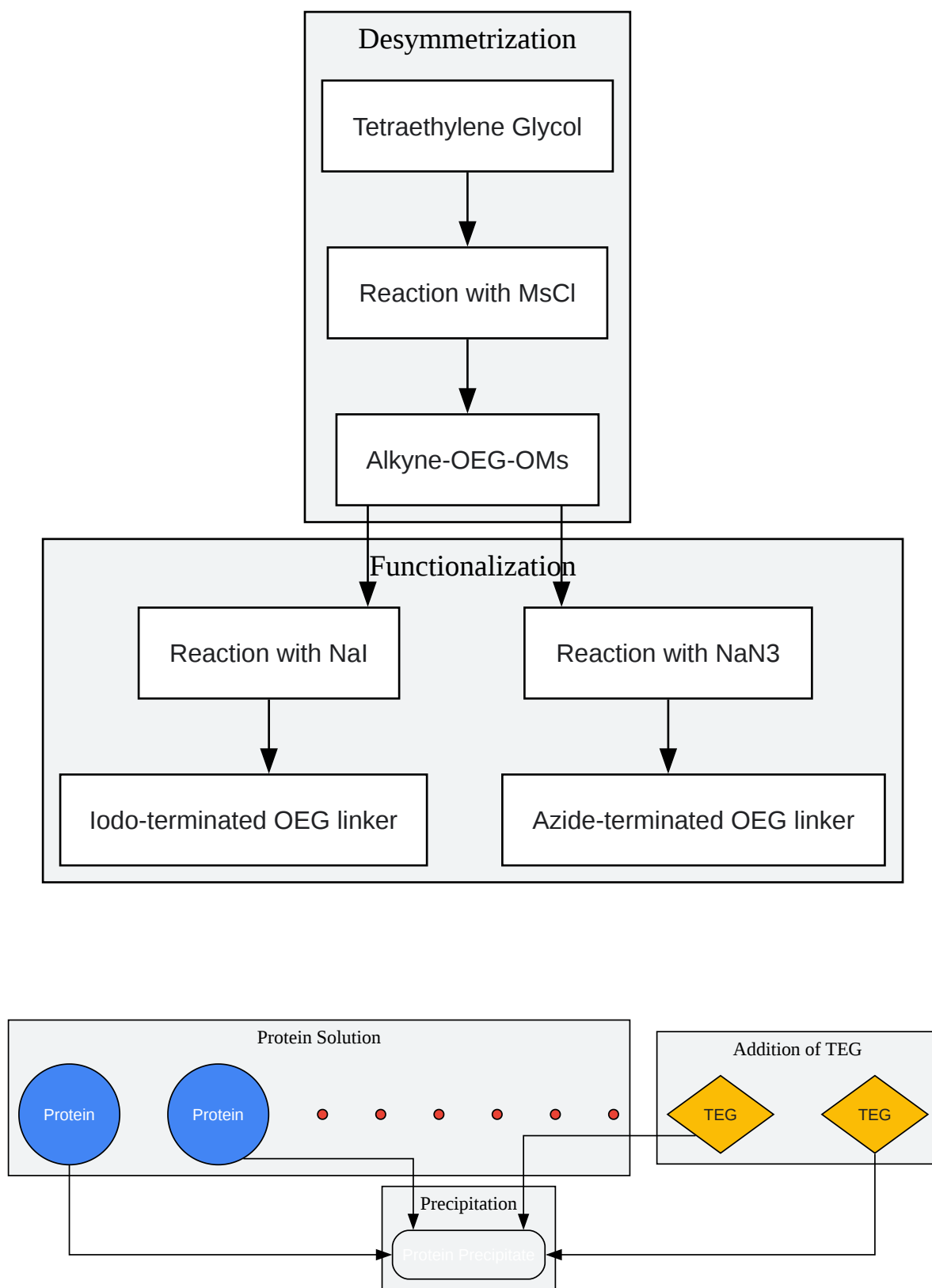
The enzymatic synthesis allows for the selective formation of monothiol or dithiol products by controlling the reaction time.

Product	Reaction Time	Yield
Tetraethylene Glycol-Monothiol	15 minutes	>95%
Tetraethylene Glycol-Dithiol	8 hours	>90%

Experimental Workflow

The overall workflow for the synthesis and analysis of thiol-functionalized **tetraethylene glycol** is outlined below.





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References

- 1. benchchem.com [benchchem.com]
- 2. mdpi.com [mdpi.com]
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